

A Technical Guide to the Physicochemical Properties of Butyl Levulinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl levulinate

Cat. No.: B1584551

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Introduction

Butyl levulinate (CAS No. 2052-15-5), the ester of levulinic acid and n-butanol, is a versatile bio-based compound gaining significant attention across various industries.^[1] With the chemical formula C₉H₁₆O₃, this clear, colorless to pale yellow liquid is characterized by a mild, fruity odor.^{[2][3][4]} Its derivation from renewable resources like cellulose positions it as a sustainable alternative to petroleum-based chemicals.^{[2][5]} **Butyl levulinate**'s utility spans applications as a green solvent, a plasticizer in coatings and resins, a flavoring agent, and a potential biofuel additive due to its favorable combustion characteristics.^{[2][3][5]} Its low toxicity and biodegradability further enhance its appeal in formulations within the pharmaceutical, cosmetic, and food industries.^{[2][3]} This guide provides a comprehensive overview of the core physicochemical properties of **butyl levulinate**, complete with experimental methodologies, to support its application in research and development.

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **butyl levulinate**, compiled from various sources.

Property	Value	Conditions
Molecular Formula	C9H16O3	
Molecular Weight	172.22 g/mol	[6][7][8]
Appearance	Clear, colorless to pale yellow liquid	Room Temperature[2][3]
Odor	Mild, sweet, slightly fruity, caramellic	[2][4][9]
Boiling Point	237.5 - 238.0 °C	@ 760 mm Hg[9][10]
106 - 108 °C	@ 5.5 mm Hg[2][4][6][10]	
135 - 137 °C	@ 15 Torr[11]	
Melting Point	< -60°C	[5]
Density	0.974 g/mL	@ 25 °C[2][4][11]
0.974 g/mL	@ 20 °C[5]	
Refractive Index	1.427	n ₂₀ /D[2][4]
1.423 - 1.433	@ 20.00 °C[6][10]	
Flash Point	91 - 110 °C (195.8 - 230 °F)	Closed Cup[5][12][13]
92.22 °C (198.00 °F)	Tag Closed Cup (TCC)[9][10]	
Vapor Pressure	5 Pa (0.038 mmHg)	@ 25 °C[2][4][9]
Solubility	Slightly soluble in water. Soluble in alcohol, oil, ether, and chloroform.	[4][6][9][10]
LogP (o/w)	1.27 - 1.457	[9][10][14]
Surface Tension	31.37 mN/m	@ 293.15 K[4][15]

Experimental Protocols

The determination of the physicochemical properties of **butyl levulinate** relies on standardized experimental methods, such as those published by ASTM International. These protocols ensure accuracy and reproducibility of results. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **butyl levulinate**, which can be purified by distillation, this is a critical parameter.

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer with appropriate range and precision, and a heating mantle. For vacuum distillation, a vacuum pump and a manometer are required.
- Procedure (ASTM D1078):
 - A measured volume of the sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 - The sample is heated, and the temperature is recorded when the first drop of condensate falls from the condenser. This is the initial boiling point.
 - Heating is continued, and the temperature is monitored as the distillation proceeds. The boiling range is the temperature range from the initial boiling point until the last of the liquid evaporates.
 - For reduced pressure boiling points, the system is connected to a vacuum pump, and the pressure is stabilized and measured with a manometer before heating begins.

Measurement of Density

Density is the mass per unit volume of a substance and is a fundamental physical property.

- Apparatus: A pycnometer (a glass flask with a precise volume), a high-precision analytical balance, and a constant-temperature bath.
- Procedure (ASTM D1480):
 - The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately determined.
 - The pycnometer is filled with the sample liquid (**butyl levulinate**), taking care to avoid air bubbles.
 - The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium (e.g., 20 °C or 25 °C).
 - The volume is adjusted precisely to the pycnometer's calibration mark, and the exterior is carefully dried.
 - The filled pycnometer is weighed.
 - The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and is often used for identification and purity assessment.

- Apparatus: A refractometer (e.g., an Abbe refractometer), a light source (typically a sodium lamp for the D-line), and a constant-temperature water circulator.
- Procedure (ASTM D1218):
 - The refractometer is calibrated using a standard of known refractive index.
 - The prisms of the refractometer are cleaned and a few drops of the sample are applied.

- The prisms are closed and the system is allowed to reach thermal equilibrium at the specified temperature (e.g., 20 °C).
- The light source is positioned, and the refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale.

Measurement of Flash Point

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near its surface. It is a critical measure of fire hazard.

- Apparatus: A closed-cup flash point tester, such as a Tag Closed-Cup or Pensky-Martens apparatus.
- Procedure (ASTM D56 - Tag Closed-Cup):
 - The sample cup is filled with **butyl levulinate** to the specified level.
 - The lid is secured, and the apparatus is heated at a slow, constant rate.
 - At specified temperature intervals, a test flame is introduced into the vapor space of the cup.
 - The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a brief flash.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For **butyl levulinate**, its solubility in water and organic solvents is a key characteristic for its application as a solvent.

- Apparatus: Vials or flasks, a magnetic stirrer or shaker, an analytical balance, and an analytical instrument for quantification (e.g., gas chromatograph or UV-Vis spectrophotometer).

- Procedure (Qualitative):
 - A small amount of **butyl levulinate** is added to a test tube containing the solvent of interest (e.g., water, ethanol).
 - The mixture is agitated and observed for the formation of a single, clear phase (soluble) or the persistence of two distinct layers or cloudiness (insoluble/slightly soluble).
- Procedure (Quantitative - Shake-Flask Method, OECD 105):
 - An excess amount of **butyl levulinate** is added to a known volume of the solvent (e.g., water) in a flask.
 - The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The mixture is then allowed to stand undisturbed for a sufficient time for phase separation.
 - A sample of the solvent phase is carefully removed, ensuring no undissolved solute is included (centrifugation or filtration may be necessary).
 - The concentration of **butyl levulinate** in the solvent is determined using an appropriate analytical technique. This concentration represents the solubility at that temperature.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Butyl Levulinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584551#what-are-the-physicochemical-properties-of-butyl-levulinate]

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